

What are the physicochemical properties of p-Hydroxyphenethyl anisate?

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Compound of Interest

Compound Name: *p*-Hydroxyphenethyl anisate

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An In-depth Technical Guide to the Physicochemical Properties of **p-Hydroxyphenethyl Anisate**

Introduction

p-Hydroxyphenethyl anisate, also known by its chemical name 2-(4-hydroxyphenyl)ethyl 4-methoxybenzoate, is a naturally occurring phenolic compound.[1][2] It has been identified as a significant bioactive constituent in several medicinal plants, including *Rhodiola sachalinensis*, *Euphorbia micractina*, and notably as a main active ingredient in *Notopterygium Radix* (the roots of *Notopterygium incisum* and *N. forbesii*).[1][3][4] This compound has garnered interest in the scientific community for its diverse biological activities, which include anti-inflammatory, antioxidant, anti-diabetic, and potent anti-melanogenesis properties.[3][5] This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its isolation and analysis, and its known biological signaling pathways, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physicochemical characteristics of **p-Hydroxyphenethyl anisate** are summarized below. These properties are crucial for its handling, formulation, and application in research and development.

Property	Value	Reference
CAS Number	87932-34-1	[1]
Molecular Formula	C ₁₆ H ₁₆ O ₄	[1][6]
Molecular Weight	272.296 g/mol	[6]
Exact Mass	272.104 Da	[1]
Appearance	Typically exists as a solid at room temperature.	[1]
Density	1.199 ± 0.06 g/cm ³ (Predicted)	[1][6]
Boiling Point	446.5 ± 30.0 °C at 760 mmHg (Predicted)	[1][2]
Flash Point	165.4 ± 18.1 °C	[1]
Vapor Pressure	0.0 ± 1.1 mmHg at 25°C	[1]
LogP (Octanol-Water Partition Coefficient)	3.56	[1]
Refractive Index	1.582	[1]
pKa	9.90 ± 0.15 (Predicted)	[2]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	6	[1]
Solubility	Soluble in DMSO. May also be formulated in PEG400, Carboxymethyl cellulose, and Tween 80 for in vivo studies.	[1]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[1]

Chemical Identifiers:

- SMILES: O=C(C1C=CC(OC)=CC=1)OCCC1C=CC(O)=CC=1[\[1\]](#)
- InChI Key: DSMAYKYXHOGICG-UHFFFAOYSA-N[\[1\]](#)

Experimental Protocols

Detailed methodologies for the synthesis, purification, and quantification of **p-Hydroxyphenethyl anisate** are outlined below.

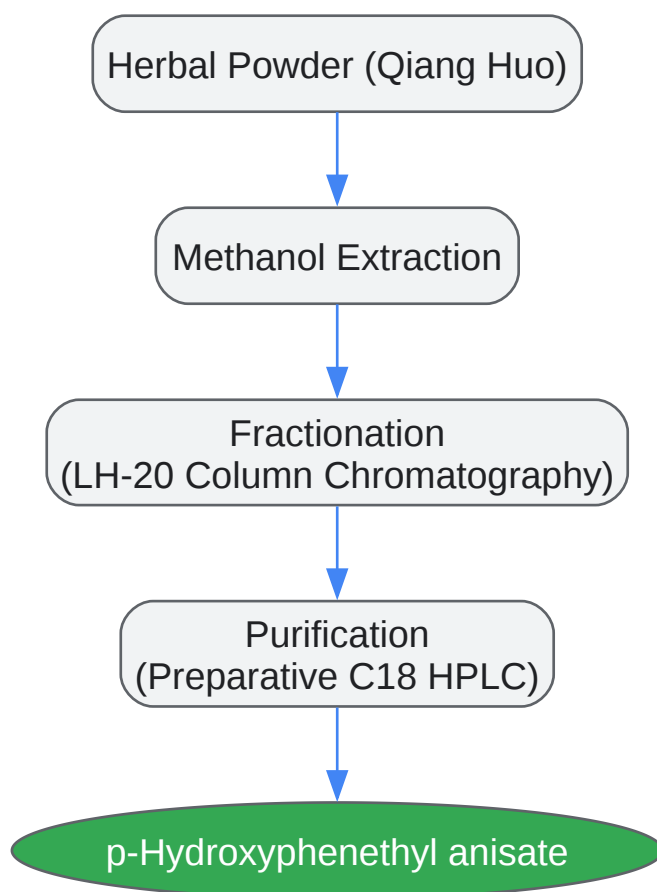
Synthesis

A documented method for the synthesis of **p-Hydroxyphenethyl anisate** involves using 4-hydroxy benzoic acid and methyl 4-hydroxyphenylacetate as starting materials.[\[7\]](#) The molecular structure of the resulting compound is typically verified through elemental analysis and spectroscopic methods such as Infrared (IR) Spectroscopy, Proton Nuclear Magnetic Resonance (¹H NMR), and Mass Spectrometry (MS).[\[7\]](#)

Purification from Natural Sources

A chromatography-guided approach has been successfully employed to isolate **p-Hydroxyphenethyl anisate** from the concentrated Chinese medicine Qiang Huo.[\[3\]](#)[\[8\]](#)

- Extraction: The process begins with the extraction of the powdered herbal material using methanol.
- Fractionation: The resulting methanol extract is then fractionated using LH-20 column chromatography.
- Purification: The target compound is purified from the relevant fractions using preparative C18 High-Performance Liquid Chromatography (HPLC).[\[3\]](#)[\[5\]](#)[\[8\]](#)



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Purification workflow for **p-Hydroxyphenethyl anisate**.

Quantification in Biological Samples

A rapid and sensitive reversed-phase liquid chromatography (RP-LC) method has been developed for the quantification of **p-Hydroxyphenethyl anisate** in rat plasma.^[1]

- **Sample Preparation:** A liquid-liquid extraction of the plasma sample is performed using ethyl acetate.
- **Chromatographic Separation:** The extract is then subjected to RP-LC for separation.
- **Detection:** The concentration of the compound is determined using a suitable detector.

This method is crucial for pharmacokinetic studies, as demonstrated in rats following intravenous administration.^[7]

Biological Activity and Signaling Pathways

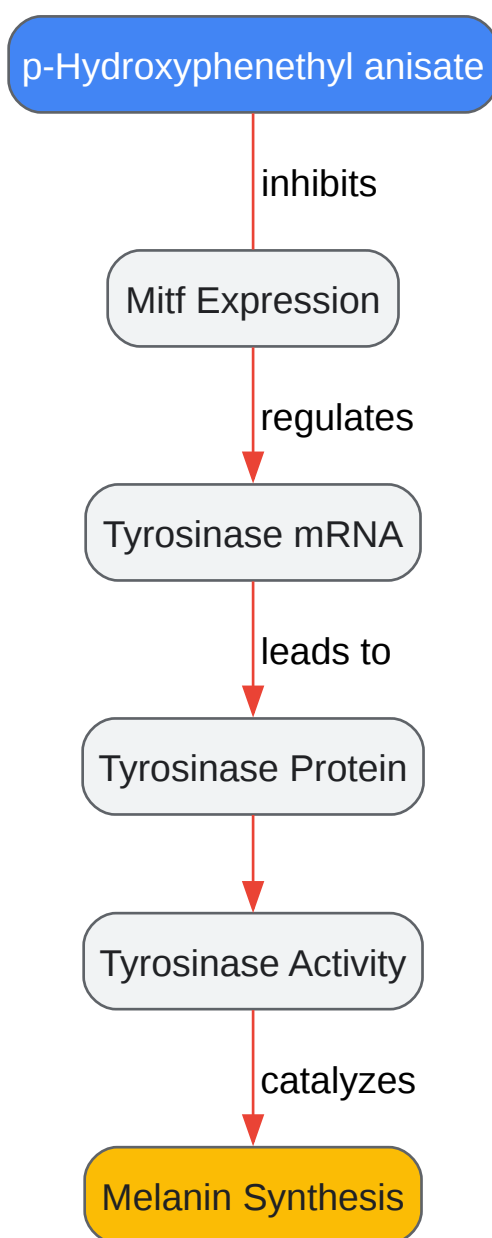
p-Hydroxyphenethyl anisate exhibits several significant biological activities, with its role as a melanogenesis inhibitor being particularly well-characterized.

Anti-Melanogenesis Activity

The compound has been identified as a potent inhibitor of melanogenesis in both zebrafish embryos and B16-F1 murine melanoma cells, without showing cytotoxicity at effective concentrations.[\[3\]](#)[\[5\]](#)[\[8\]](#)

The mechanism of action involves the transcriptional downregulation of key factors in the melanin synthesis pathway:

- **Inhibition of Mitf:** **p-Hydroxyphenethyl anisate** suppresses the expression of the Microphthalmia-associated transcription factor (Mitf), which is a master regulator of melanogenesis.[\[3\]](#)[\[8\]](#)
- **Downregulation of Tyrosinase:** The reduction in Mitf leads to a subsequent decrease in the mRNA and protein levels of tyrosinase, the rate-limiting enzyme in melanin production.[\[3\]](#)[\[8\]](#)
- **Reduced Melanin Synthesis:** The diminished tyrosinase protein levels and enzymatic activity result in the significant suppression of melanin synthesis.[\[3\]](#)[\[5\]](#)



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Anti-melanogenesis signaling pathway of **p-Hydroxyphenethyl anisate**.

Other Bioactivities

In addition to its anti-melanogenic effects, **p-Hydroxyphenethyl anisate** has been reported to possess:

- **Anti-inflammatory and Antioxidant Properties:** It has been shown to reduce levels of inflammatory factors like IL-6 and increase the activity of antioxidant enzymes such as superoxide dismutase and glutathione peroxidase in diabetic nephropathy models.[3][5]
- **Anti-diabetic Effects:** Studies indicate it can improve blood glucose levels and kidney function in models of diabetic nephropathy.[3]

These properties suggest that **p-Hydroxyphenethyl anisate** is a promising candidate for further investigation in the development of therapeutic agents for skin depigmentation, inflammatory conditions, and metabolic disorders.

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